

# An In-depth Technical Guide to the Chemical Properties of Methyltetrazine-Acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties of **methyltetrazine-acid**, a key reagent in the field of bioorthogonal chemistry. The information presented herein is intended to support researchers and professionals in drug development and other scientific disciplines in the effective application of this versatile molecule.

## **Core Chemical Properties**

**Methyltetrazine-acid**, systematically named 2-(4-(6-methyl-1,2,4,5-tetrazin-3-yl)phenyl)acetic acid, is a bifunctional molecule featuring a methyltetrazine moiety for bioorthogonal reactions and a carboxylic acid for conjugation.[1][2] Its compact design minimizes steric hindrance in conjugation applications.[1]

## **Physicochemical Data**

The fundamental physicochemical properties of **methyltetrazine-acid** are summarized in the table below. This data is essential for accurate experimental design, including reaction stoichiometry and solution preparation.



Property	Value	Source(s)
Systematic Name	2-(4-(6-methyl-1,2,4,5-tetrazin- 3-yl)phenyl)acetic acid	[2]
CAS Number	1380500-88-8	[3]
Molecular Formula	C11H10N4O2	[2]
Molecular Weight	230.22 g/mol	[2]
Appearance	Red to purple crystalline solid	[4]
Purity	Typically ≥95% (as determined by HPLC)	[4]
Solubility	Soluble in DMSO, DMF, and THF	[4]
Storage Conditions	Store at -20°C, desiccated	[5]

### **Spectroscopic Properties**

The tetrazine core of **methyltetrazine-acid** imparts a characteristic pink or red color. The UV-Vis absorption properties are critical for monitoring its concentration and reaction progress.

Parameter	Value	Notes
λmax (approx.)	~520-540 nm	The disappearance of this absorbance is commonly used to monitor the reaction with trans-cyclooctene (TCO).[6]
Molar Extinction Coefficient (ε)	Not explicitly reported	-

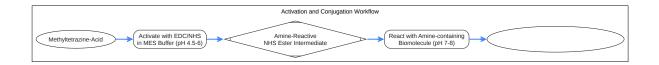
# **Reactivity and Applications**

**Methyltetrazine-acid** is primarily utilized for its role in the inverse-electron-demand Diels-Alder (IEDDA) reaction, a cornerstone of bioorthogonal "click" chemistry.[1][7]



#### The IEDDA Reaction with Trans-Cyclooctene (TCO)

The methyltetrazine group reacts rapidly and specifically with strained alkenes, most notably trans-cyclooctene (TCO), to form a stable dihydropyridazine conjugate.[1][7] This reaction is exceptionally fast and proceeds under mild, physiological conditions without the need for a catalyst, making it ideal for applications in complex biological systems.[8][9]



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